

An In-depth Technical Guide to Potassium Methoxide (CAS 865-33-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *potassium;methanolate*

Cat. No.: *B7770045*

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Executive Summary

Potassium methoxide (CH_3KO), with CAS number 865-33-8, is a potent, non-nucleophilic strong base widely utilized in organic synthesis and industrial processes.^[1] As the potassium salt of methanol, it is a key reagent in reactions requiring stringent anhydrous conditions, such as transesterification for biodiesel production, condensation reactions, and various deprotonation steps in pharmaceutical manufacturing.^{[2][3]} This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and common applications, and critical safety and handling information. All quantitative data is summarized in structured tables for ease of reference, and key processes are visualized using logical diagrams.

Chemical and Physical Properties

Potassium methoxide is typically a white to yellowish crystalline powder that is highly hygroscopic and odorless in its solid form.^{[2][4]} It reacts violently with water, hydrolyzing to form potassium hydroxide and methanol in a highly exothermic reaction.^{[4][5]} Due to its reactivity with atmospheric moisture and carbon dioxide, it must be handled and stored under an inert atmosphere.^{[5][6]} It is commercially available as a solid or, more commonly, as a 24-32% solution in methanol.^[5]

Table 1: Physical and Chemical Identifiers

Identifier	Value
CAS Number	865-33-8[5]
Molecular Formula	CH ₃ KO[7]
Molecular Weight	70.13 g/mol [1][8]
InChI	InChI=1S/CH ₃ O.K/c1-2;/h1H ₃ ; /q-1; +1
InChI Key	BDAWXSQJJCIFIU-UHFFFAOYSA-N[9]
Canonical SMILES	C[O-].[K+][5][8]
Synonyms	Potassium methylate, Potassium methanolate, Methoxypotassium[1][3][9]

Table 2: Quantitative Physical and Chemical Data

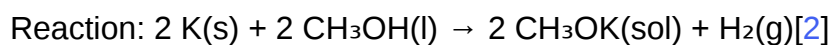
Property	Value
Appearance	White to yellowish, hygroscopic, odorless crystalline powder[4][5]
pKa (of Methanol)	15.17 at 20°C[10]
Melting Point	~170°C (decomposes)[1]; >50°C (decomposes) [11]
Boiling Point	Not applicable (decomposes)[1]
Density (Solid)	Approx. 1.4 g/cm ³ (estimated)[1]; 1.7 g/cm ³ [11]
Density (25% solution in MeOH)	0.95 g/mL at 20°C
Flash Point	11°C (closed cup)
Autoignition Temperature	>50°C[11]; 70°C[4]
Solubility	Reacts violently with water[2][4]. Soluble in methanol and ethanol[2][9]. Insoluble in non-polar solvents like hexane[2].
Stability	Stable under inert, dry conditions. Extremely sensitive to moisture and air[5][6].

Synthesis of Potassium Methoxide

Potassium methoxide can be prepared through several routes, with the choice depending on the scale and available starting materials. The primary laboratory methods involve the reaction of potassium metal or potassium hydroxide with anhydrous methanol.

Experimental Protocol 1: Synthesis from Potassium Metal and Methanol

This classic method is highly exothermic and produces flammable hydrogen gas, requiring strict safety precautions.[2]

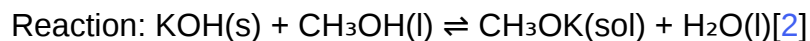


Methodology:

- **Preparation:** A three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a gas outlet (bubbler), and a dropping funnel is assembled and flame-dried under an inert atmosphere (e.g., nitrogen or argon).
- **Solvent Addition:** Anhydrous methanol is added to the reaction flask.
- **Potassium Addition:** Small, freshly cut pieces of potassium metal are cautiously added to the stirred methanol. The reaction is highly exothermic; the rate of addition should be controlled to maintain a gentle reflux. The flask may require cooling in an ice bath.
- **Reaction Completion:** The addition is continued until all the potassium has reacted, indicated by the cessation of hydrogen gas evolution.
- **Product:** The resulting solution is potassium methoxide in methanol. The concentration can be determined by titration. For solid potassium methoxide, the excess methanol is removed under reduced pressure.

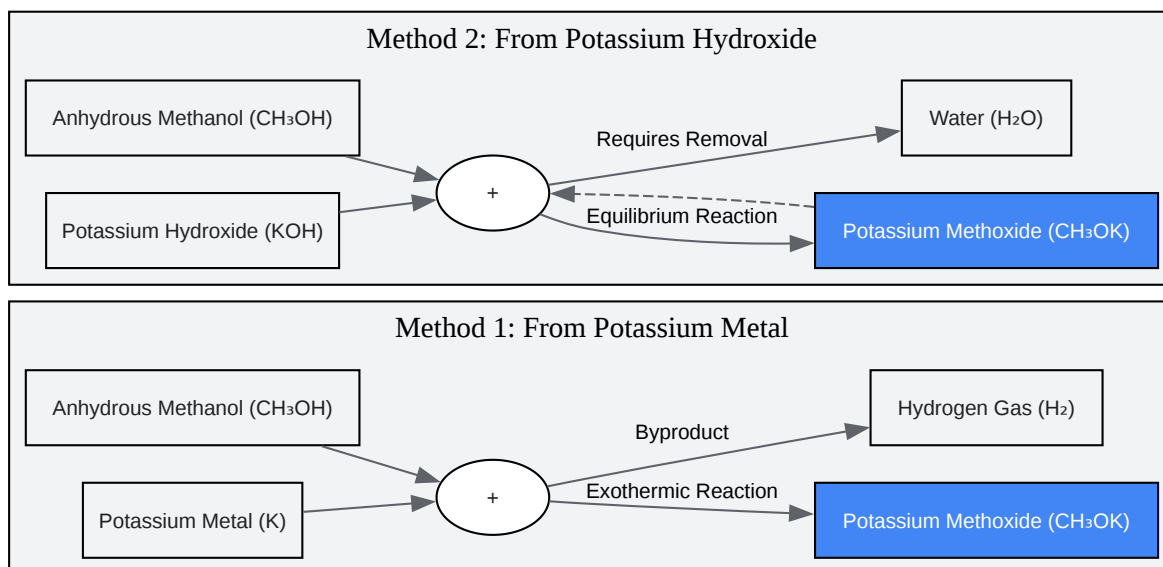
Experimental Protocol 2: Synthesis from Potassium Hydroxide and Methanol

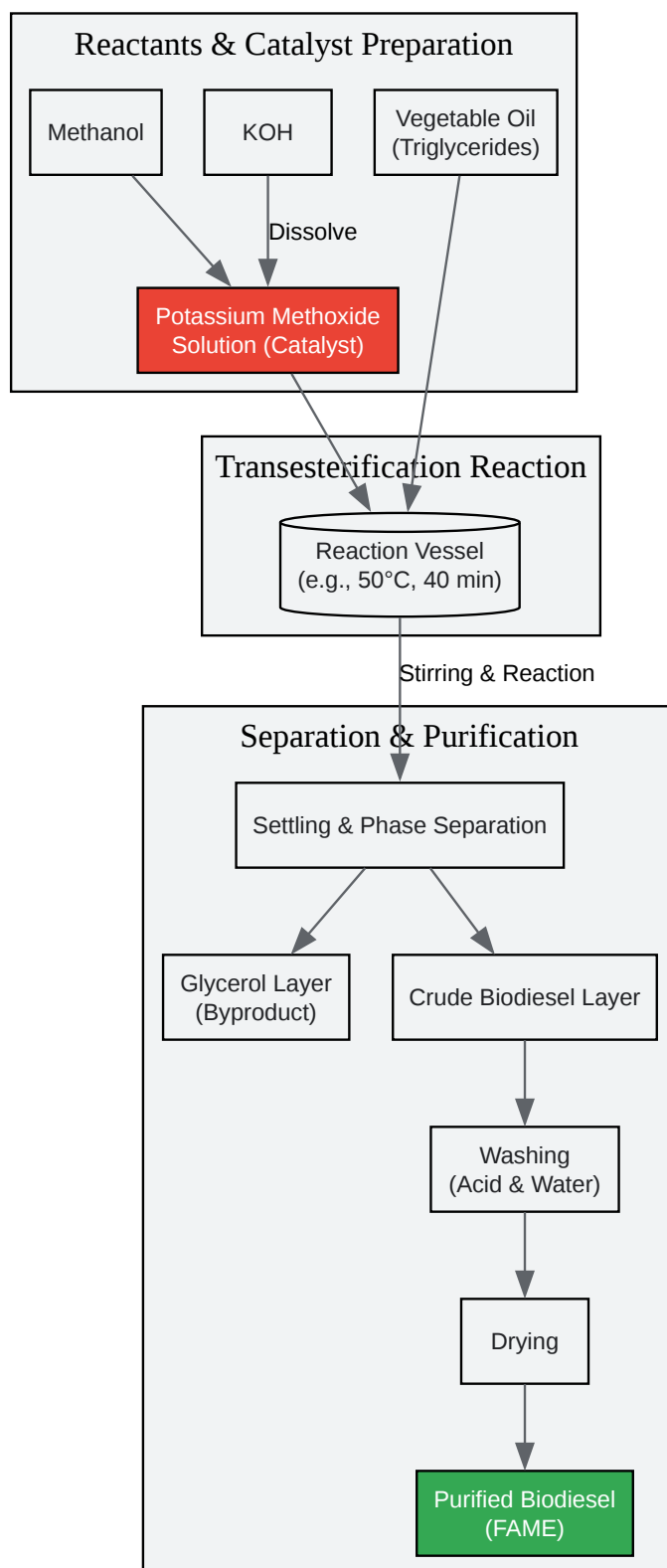
This method avoids the use of hazardous potassium metal but requires the removal of water to drive the equilibrium towards the product.^[2]



Methodology:

- **Reactant Preparation:** A reaction vessel is charged with anhydrous methanol and high-purity potassium hydroxide (KOH) pellets. Note that KOH is hygroscopic and typically contains ~10% water, which must be removed.^[2]^[12]
- **Reaction Setup:** For laboratory scale, a simple setup involves dissolving 9.5 g of KOH in 120 mL of methanol with stirring until complete dissolution.^[3] The reaction is exothermic.^[3]
- **Water Removal (Industrial/Optimized Scale):** To drive the reaction to completion, the water formed must be continuously removed. This can be achieved by azeotropic distillation or by passing dry methanol vapor through the reaction mixture to carry away the water.^[1] A patented industrial process involves heating the mixture to 94-104°C while continuously introducing dry methanol from the bottom of the reactor; the water-rich methanol that exits is then rectified and recycled.^[1]
- **Product:** The final product is a solution of potassium methoxide in methanol.





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References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Potassium methoxide - Wikipedia [en.wikipedia.org]
- 4. POTASSIUM METHYLATE - Ataman Kimya [atamanchemicals.com]
- 5. biosynth.com [biosynth.com]
- 6. brainly.com [brainly.com]
- 7. researchgate.net [researchgate.net]
- 8. canr.msu.edu [canr.msu.edu]
- 9. attra.ncat.org [attra.ncat.org]
- 10. luc.edu [luc.edu]
- 11. CN101381278A - High-purity potassium methoxide preparation technology - Google Patents [patents.google.com]
- 12. chem.washington.edu [chem.washington.edu]
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